

Application Note: Solid-Phase Extraction for Fenoxaprop Metabolite Analysis in Plant Tissues

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Compound of Interest

Compound Name: Fenoxaprop, (-)-

CAS No.: 113776-21-9

Cat. No.: B15722565

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Abstract

This application note provides detailed protocols for the extraction and cleanup of fenoxaprop and its primary metabolite, fenoxaprop acid, from plant tissues using solid-phase extraction (SPE). Both traditional cartridge-style SPE and modern dispersive SPE (dSPE) methodologies, specifically the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, are described. These methods are designed for researchers, scientists, and professionals in drug development and environmental monitoring to achieve reliable quantification of these herbicide residues in complex plant matrices. The subsequent analysis is typically performed using High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Fenoxaprop-p-ethyl is a selective herbicide widely used for the post-emergence control of grass weeds in various crops. In plants and soil, it is rapidly hydrolyzed to its biologically active metabolite, fenoxaprop acid.^{[1][2]} Monitoring the residue levels of both the parent compound and its metabolite in plant tissues is crucial for food safety, environmental impact assessment,

and regulatory compliance. The complex nature of plant matrices, which contain pigments, lipids, and other interfering substances, necessitates an efficient sample cleanup step to ensure accurate and reliable analytical results. Solid-phase extraction is a widely adopted technique for the cleanup of pesticide residues from environmental and food samples.[3] This note details two effective SPE-based cleanup protocols for the analysis of fenoxaprop and its metabolites in plant tissues.

Data Presentation

The following table summarizes the performance data for the extraction and analysis of fenoxaprop-p-ethyl and its metabolite, fenoxaprop acid, in various plant matrices. The data is compiled from studies utilizing solid-liquid extraction with subsequent cleanup.

Analyte	Plant Matrix	Fortification Level (µg/g)	Recovery (%)	LOD (ng)	LOQ (ng/g)	Reference
Fenoxaprop-p-ethyl	Wheat Grains	Not Specified	72.5 - 84.66	2	8	[4]
Fenoxaprop acid	Wheat Grains	Not Specified	78.0 - 81.88	1	10	[4]
Fenoxaprop-p-ethyl	Wheat Straw	Not Specified	77.64 - 82.24	2	10	[4]
Fenoxaprop acid	Wheat Straw	Not Specified	75.2 - 79.68	1	10	[4]
Fenoxaprop-p-ethyl	Vegetable Samples	5, 10, 15	91.22 - 99.32	Not Specified	Not Specified	[5]
Fenoxaprop-p-ethyl	Wheat and Barley Grains	5, 10, 15	88.0 - 92.0	Not Specified	Not Specified	[6]

LOD: Limit of Detection, LOQ: Limit of Quantitation

Experimental Protocols

Two primary methods for the solid-phase extraction of fenoxaprop and its metabolites from plant tissues are presented below: a traditional SPE method using C18 cartridges and the widely used QuEChERS (dispersive SPE) method.

Method 1: Traditional Solid-Phase Extraction using C18 Cartridges

This protocol is suitable for the cleanup of extracts obtained from initial solvent extraction of plant tissues.

1. Materials and Reagents

- Homogenized plant tissue sample (e.g., wheat grains, straw, leafy vegetables)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Deionized water
- Sodium chloride (NaCl)
- Anhydrous magnesium sulfate (MgSO_4)
- C18 SPE cartridges (e.g., 500 mg, 6 mL)
- Centrifuge and centrifuge tubes (50 mL)
- Rotary evaporator or nitrogen evaporator

2. Sample Homogenization and Initial Extraction

- Weigh 10 g of a representative homogenized plant sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- For dry samples like grains, add a specific amount of water to rehydrate the sample before adding acetonitrile.

- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl .
- Cap the tube and shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rpm for 5 minutes.
- Collect the supernatant (acetonitrile layer) for SPE cleanup.

3. SPE Cartridge Cleanup

- **Conditioning:** Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water. Do not allow the cartridge to go dry.
- **Loading:** Load 2 mL of the supernatant from the initial extraction onto the conditioned cartridge at a slow, dropwise rate.
- **Washing:** Wash the cartridge with 5 mL of a 10% methanol in water solution to remove polar interferences.
- **Elution:** Elute the target analytes (fenoxaprop and fenoxaprop acid) with 5 mL of acetonitrile. Collect the eluate.
- **Drying and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume (e.g., 1 mL) of the mobile phase for HPLC or LC-MS/MS analysis.

Method 2: QuEChERS (Dispersive SPE) Protocol

The QuEChERS method is a streamlined approach that combines extraction and cleanup in two main steps.

1. Materials and Reagents

- Homogenized plant tissue sample
- Acetonitrile (containing 1% acetic acid, optional for acidic pesticides)

- QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate)
- Dispersive SPE tubes containing primary secondary amine (PSA) and C18 sorbents, and anhydrous MgSO_4 .
- Centrifuge and centrifuge tubes (50 mL and 15 mL)

2. Extraction

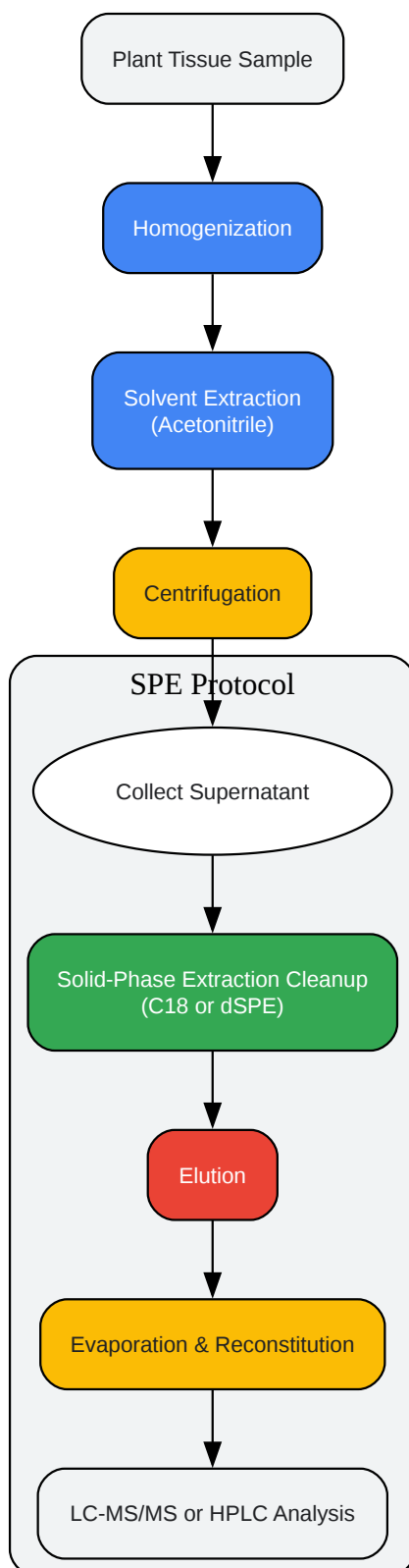
- Weigh 10-15 g of the homogenized plant sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile.
- Add the QuEChERS extraction salts.
- Immediately shake the tube vigorously for 1 minute.
- Centrifuge at ≥ 3000 rpm for 5 minutes.

3. Dispersive SPE Cleanup

- Take a 1 mL aliquot of the supernatant from the extraction step and transfer it to a 2 mL dSPE tube containing PSA, C18, and MgSO_4 .
- Vortex the dSPE tube for 30 seconds to 1 minute.
- Centrifuge at a high speed (e.g., 10,000 rpm) for 2 minutes.
- The resulting supernatant is ready for direct analysis by LC-MS/MS or can be further processed if necessary.

Visualizations

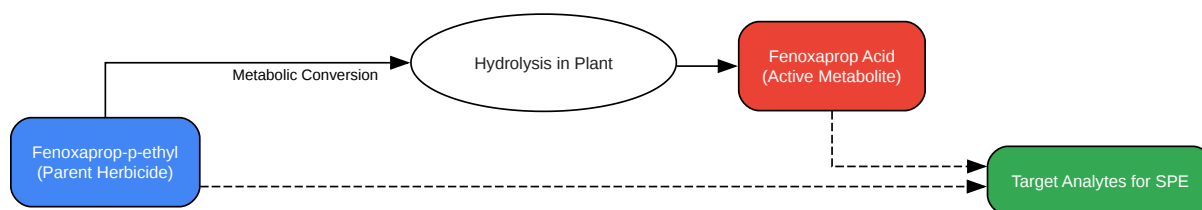
Experimental Workflow Diagram



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Caption: Workflow for fenoxaprop metabolite analysis.

Signaling Pathway (Logical Relationship)



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Caption: Metabolic conversion of fenoxaprop-p-ethyl.

Conclusion

The solid-phase extraction methods detailed in this application note, particularly the QuEChERS protocol, offer efficient and reliable cleanup for the determination of fenoxaprop and its primary metabolite, fenoxaprop acid, in various plant tissues. The choice between traditional cartridge SPE and dispersive SPE will depend on the specific laboratory workflow, sample throughput requirements, and the complexity of the plant matrix. Proper sample cleanup is a critical step in achieving accurate and precise quantification of these herbicide residues, thereby ensuring food safety and regulatory compliance.

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